

Application Notes and Protocols for the Coupling of Boc-D-Lys-OH

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Compound of Interest

Compound Name: *Boc-D-Lys-OH*

Cat. No.: *B557162*

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Introduction

N α -(tert-Butoxycarbonyl)-D-lysine (**Boc-D-Lys-OH**) is a critical building block in peptide synthesis and medicinal chemistry.^{[1][2]} Its structure features a tert-Butoxycarbonyl (Boc) group protecting the alpha-amino group (N α), leaving the epsilon-amino group (N ϵ) on the side chain free for subsequent orthogonal chemistries, such as bioconjugation or the synthesis of branched peptides.^[3] The carboxylic acid group is available for coupling to a free amino group, extending a peptide chain.

The successful formation of an amide (peptide) bond requires the activation of the carboxylic acid group of **Boc-D-Lys-OH**.^{[4][5]} This is typically achieved using specialized coupling reagents that convert the carboxyl group into a more reactive intermediate, facilitating its reaction with a nucleophilic amine. This document provides detailed protocols for three common and effective coupling methods and summarizes the key quantitative parameters for successful and efficient coupling.

Key Coupling Methodologies

The choice of coupling reagent is crucial for achieving high yields, minimizing side reactions, and preserving the stereochemical integrity of the amino acid. The most common classes of reagents are carbodiimides and aminium/uronium or phosphonium salts.

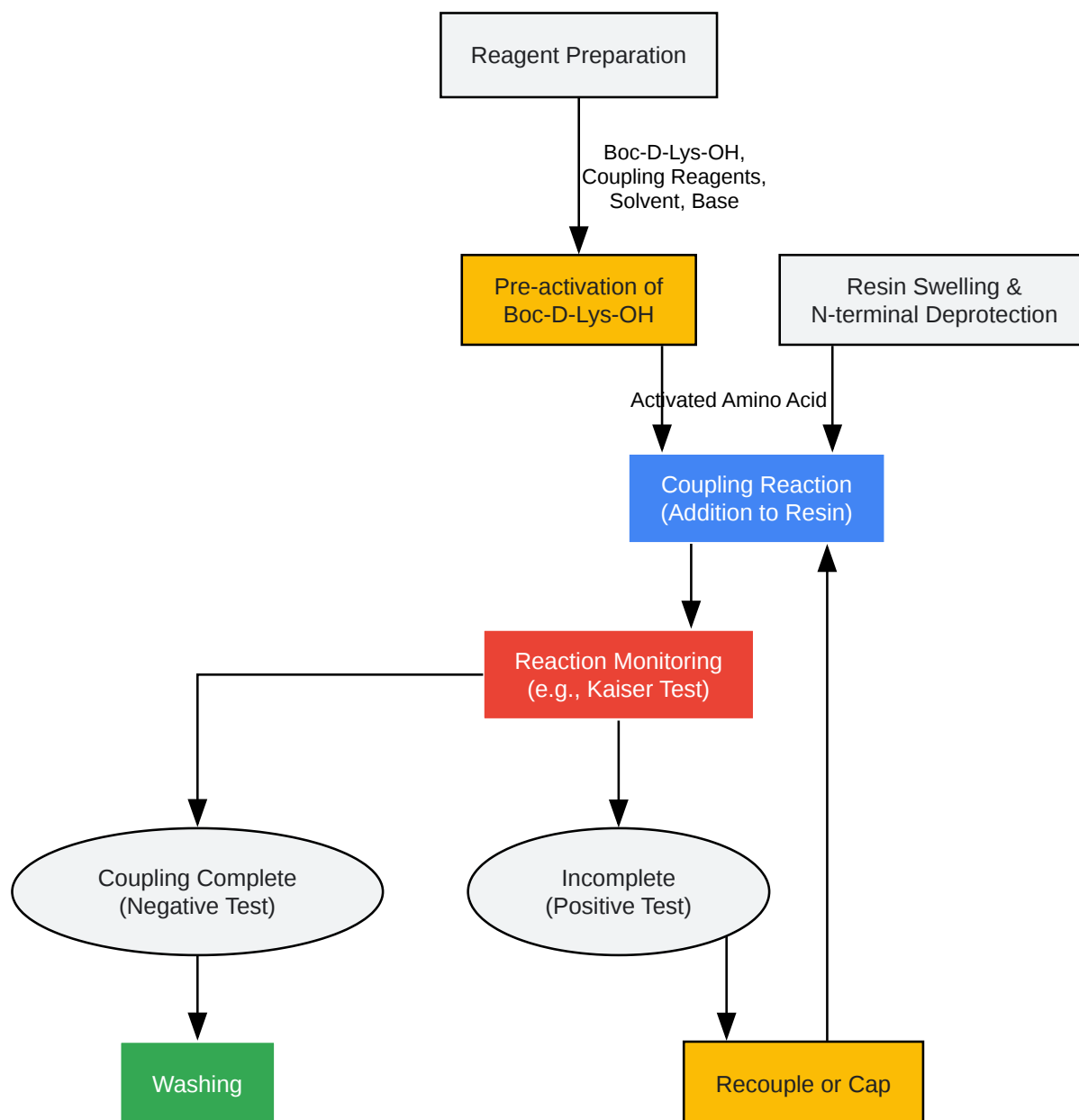
- **Carbodiimide-Mediated Coupling** (e.g., DIC/HOBt): N,N'-Diisopropylcarbodiimide (DIC) is a cost-effective carbodiimide reagent. Its activation of the carboxylic acid can lead to

racemization. To suppress this side reaction, an additive such as 1-Hydroxybenzotriazole (HOBt) is essential. HOBt intercepts the initial reactive intermediate to form an HOBt-ester, which is less prone to racemization and reacts efficiently with the amine.

- **Aminium/Uronium Salt-Mediated Coupling** (e.g., HBTU, HATU): Reagents like HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) and HATU (O-(7-Azabenzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate) are highly efficient and lead to rapid coupling reactions with minimal racemization. They function by forming activated HOBt or HOAt esters, respectively. HATU is particularly effective for sterically hindered couplings. These reactions require the presence of a non-nucleophilic base, typically N,N-Diisopropylethylamine (DIEA), to facilitate the activation.

Experimental Workflow for Boc-D-Lys-OH Coupling

The general procedure for coupling **Boc-D-Lys-OH**, particularly in the context of Solid-Phase Peptide Synthesis (SPPS), follows a structured workflow.



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Caption: General workflow for coupling **Boc-D-Lys-OH** in SPPS.

Quantitative Data Summary

The following table summarizes typical quantitative parameters for the coupling of **Boc-D-Lys-OH** to a resin-bound amine in Solid-Phase Peptide Synthesis (SPPS). Equivalents are calculated relative to the loading capacity of the resin.

Parameter	Method 1: DIC/HOBt	Method 2: HBTU/DIEA	Method 3: HATU/DIEA
Boc-D-Lys-OH (equiv.)	3.0	3.0	3.0
Coupling Reagent (equiv.)	3.0 (DIC)	3.0 (HBTU)	3.0 (HATU)
Additive (equiv.)	3.0 (HOBt)	-	-
Base (equiv.)	-	6.0 (DIEA)	6.0 (DIEA)
Solvent	DMF	DMF	DMF
Pre-activation Time	N/A (Added sequentially)	2-5 minutes	1-2 minutes
Reaction Time	2-4 hours	30-60 minutes	20-45 minutes
Temperature	Room Temperature	Room Temperature	Room Temperature
Monitoring	Kaiser Test	Kaiser Test	Kaiser Test

Detailed Experimental Protocols

These protocols assume a standard solid-phase peptide synthesis setup with a resin containing a free N-terminal amine.

Protocol 1: Coupling using DIC/HOBt

This method is a classical and cost-effective approach. The addition of HOBt is critical to minimize racemization.

Materials:

- Resin with free amine (1 equivalent)
- **Boc-D-Lys-OH** (3 equivalents)
- N,N'-Diisopropylcarbodiimide (DIC) (3 equivalents)

- 1-Hydroxybenzotriazole (HOBt) (3 equivalents)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Reaction vessel

Procedure:

- Resin Preparation: Swell the resin in DMF for 30 minutes in the reaction vessel. Drain the DMF.
- Reagent Preparation: In a separate vial, dissolve **Boc-D-Lys-OH** (3 equiv.) and HOBt (3 equiv.) in a minimal amount of DMF.
- Coupling Reaction:
 - Add the solution from step 2 to the swollen resin.
 - Add DIC (3 equiv.) to the reaction vessel.
- Agitation: Agitate the mixture at room temperature for 2-4 hours.
- Monitoring: Perform a Kaiser test to monitor the reaction's completion. A negative result (yellow beads) indicates a complete reaction.
- Washing: Once complete, drain the reaction solution and wash the resin thoroughly with DMF (3x), DCM (3x), and DMF (3x) to remove excess reagents and byproducts.

Protocol 2: Coupling using HBTU/DIEA

HBTU is a highly efficient aminium salt-based reagent that provides rapid coupling times.

Materials:

- Resin with free amine (1 equivalent)
- **Boc-D-Lys-OH** (3 equivalents)

- HBTU (3 equivalents)
- N,N-Diisopropylethylamine (DIEA) (6 equivalents)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Reaction vessel

Procedure:

- Resin Preparation: Swell the resin in DMF for 30 minutes in the reaction vessel. Drain the DMF.
- Pre-activation: In a separate vial, dissolve **Boc-D-Lys-OH** (3 equiv.) and HBTU (3 equiv.) in DMF. Add DIEA (6 equiv.) and allow the mixture to pre-activate for 2-5 minutes. The solution will typically change color.
- Coupling Reaction: Transfer the activated amino acid solution to the reaction vessel containing the resin.
- Agitation: Agitate the mixture at room temperature for 30-60 minutes.
- Monitoring: Perform a Kaiser test. A negative result indicates completion.
- Washing: Once complete, drain the reaction solution and wash the resin thoroughly with DMF (3x), DCM (3x), and DMF (3x).

Protocol 3: Coupling using HATU/DIEA

HATU is one of the most effective coupling reagents, known for its ability to couple challenging or sterically hindered amino acids with low racemization.

Materials:

- Resin with free amine (1 equivalent)
- **Boc-D-Lys-OH** (3 equivalents)

- HATU (3 equivalents)
- N,N-Diisopropylethylamine (DIEA) (6 equivalents)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Reaction vessel

Procedure:

- Resin Preparation: Swell the resin in DMF for 30 minutes in the reaction vessel. Drain the DMF.
- Pre-activation: In a separate vial, dissolve **Boc-D-Lys-OH** (3 equiv.) and HATU (3 equiv.) in DMF. Add DIEA (6 equiv.) and allow the mixture to pre-activate for 1-2 minutes.
- Coupling Reaction: Transfer the activated amino acid solution to the reaction vessel.
- Agitation: Agitate the mixture at room temperature for 20-45 minutes.
- Monitoring: Perform a Kaiser test to check for remaining free amines.
- Washing: Upon completion (negative Kaiser test), drain the solution and wash the resin extensively with DMF (3x), DCM (3x), and DMF (3x).

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